

Commercial Sources & Technical Application of Entacapone-d10

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Entacapone-d10

Cat. No.: B10788368

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Executive Summary

Entacapone-d10 is the stable isotope-labeled (SIL) analog of Entacapone, a specific catechol-O-methyltransferase (COMT) inhibitor used in the treatment of Parkinson's disease. In bioanalytical contexts—specifically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)—**Entacapone-d10** serves as the gold-standard Internal Standard (IS). Its +10 Da mass shift, derived from the deuteration of the N,N-diethyl moiety, eliminates isotopic interference (crosstalk) from the native analyte's natural isotopes.

This guide provides a vetted list of commercial suppliers, analyzes the critical stereochemical implications of the (E) vs. (Z) isomers, and details a self-validating LC-MS/MS protocol for quantifying Entacapone in human plasma.

Technical Rationale: The d10 Advantage

Mass Shift and Isotopic Overlap

Native Entacapone (

) has a monoisotopic mass of 305.10. **Entacapone-d10** (

) has a mass of 315.16.

The +10 Da shift is strategically chosen to prevent the "M+2" or "M+4" isotopic contributions of the native drug from interfering with the IS channel. Unlike d3 or d5 analogs, a d10 label ensures absolute spectral separation even at high concentration limits (ULOQ).

Structural Integrity & Label Position

The deuterium labels are located on the diethylamine side chain ().

- **Stability:** This position is chemically stable and resistant to deuterium-hydrogen exchange (scrambling) in aqueous mobile phases, unlike labels placed on acidic phenolic protons.
- **Fragmentation Note:** In MS/MS, if the primary transition involves the loss of the diethylamine group, the daughter ion will lose the label. Therefore, Q1 (Precursor) selectivity is the primary discrimination factor.

Commercial Supplier Landscape

The following table summarizes verified suppliers. Note the critical distinction between the (E)-isomer (Active Pharmaceutical Ingredient) and the (Z)-isomer (Impurity/Metabolite).

Table 1: Commercial Suppliers of **Entacapone-d10**

Supplier	Catalog No.	Isomer Specification	Purity (Isotopic)	CAS Number	Notes
Cayman Chemical	10010571	Unspecified (Implies mix or E)	99% deuterated	1185241-19-3	Supplied as crystalline solid. Solubility in DMSO ~30 mg/mL.
C/D/N Isotopes	D-6835	Unspecified	99 atom % D	1185241-19-3	Canadian supplier. High enrichment focus.
Toronto Research Chemicals (TRC)	E558492	cis-(Z)-Isomer	98%	1185241-19-3	CRITICAL: Listed specifically as cis. May not co-elute with trans-Entacapone.
Sussex Research	SI050060	trans-(E)-Isomer	>95%	1185241-19-3	Explicitly lists trans (E) isomer. Recommended for accurate retention time matching.
MedChemExpress	HY-14280S	Unspecified	99%	1185241-19-3	Global distributor.

Critical Insight: The Stereochemistry Trap

Entacapone exists as (E) and (Z) isomers.[1][2][3][4] The (E)-isomer is the active drug. The (Z)-isomer is a known impurity (Impurity A) and a plasma metabolite.

- Risk: If you purchase cis-**Entacapone-d10** (Z-form) to quantify the active drug (E-form), the IS may elute at a different retention time. This negates the IS's ability to compensate for matrix effects occurring at the specific elution time of the analyte.
- Recommendation: Always verify the Certificate of Analysis (CoA) for isomeric purity. Prefer suppliers like Sussex Research that explicitly state the trans configuration, or confirm co-elution during method development.

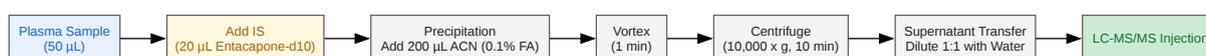
Methodological Application: Self-Validating LC-MS/MS Protocol

This protocol uses **Entacapone-d10** to quantify Entacapone in human plasma. It relies on Protein Precipitation (PPT) for high throughput and reproducibility.

Reagent Preparation

- Stock Solution: Dissolve 1 mg **Entacapone-d10** in 1 mL DMSO (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute Stock to 500 ng/mL in 50:50 Methanol:Water.

Sample Preparation (Workflow Diagram)



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Figure 1: Protein precipitation workflow ensuring matrix removal while maintaining IS equilibration.

LC-MS/MS Conditions

- Column: Phenomenex Kinetex C18 (50 x 2.1 mm, 2.6 µm) or equivalent.

- Mobile Phase A: 0.1% Formic Acid in Water.[5][6]
- Mobile Phase B: Acetonitrile.[5]
- Gradient: 10% B to 90% B over 3.0 min.
- Ionization: ESI Negative Mode (Preferred for Nitrocatechols) or Positive Mode.

Table 2: MRM Transitions (Negative Mode)

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Mechanism
Entacapone	304.1 ()	233.0	-25	Loss of diethylamine +
Entacapone-d10	314.2 ()	233.0	-25	Loss of labeled diethylamine

Note: In this transition, the d10 label is lost in the fragment (Q3 = 233 for both). Specificity is achieved solely by the Precursor (Q1) separation (304 vs 314). Ensure chromatographic resolution from potential interferences.

Quality Assurance & Troubleshooting

Isomer Conversion

Entacapone is photo-labile and can isomerize from (E) to (Z) upon exposure to light.

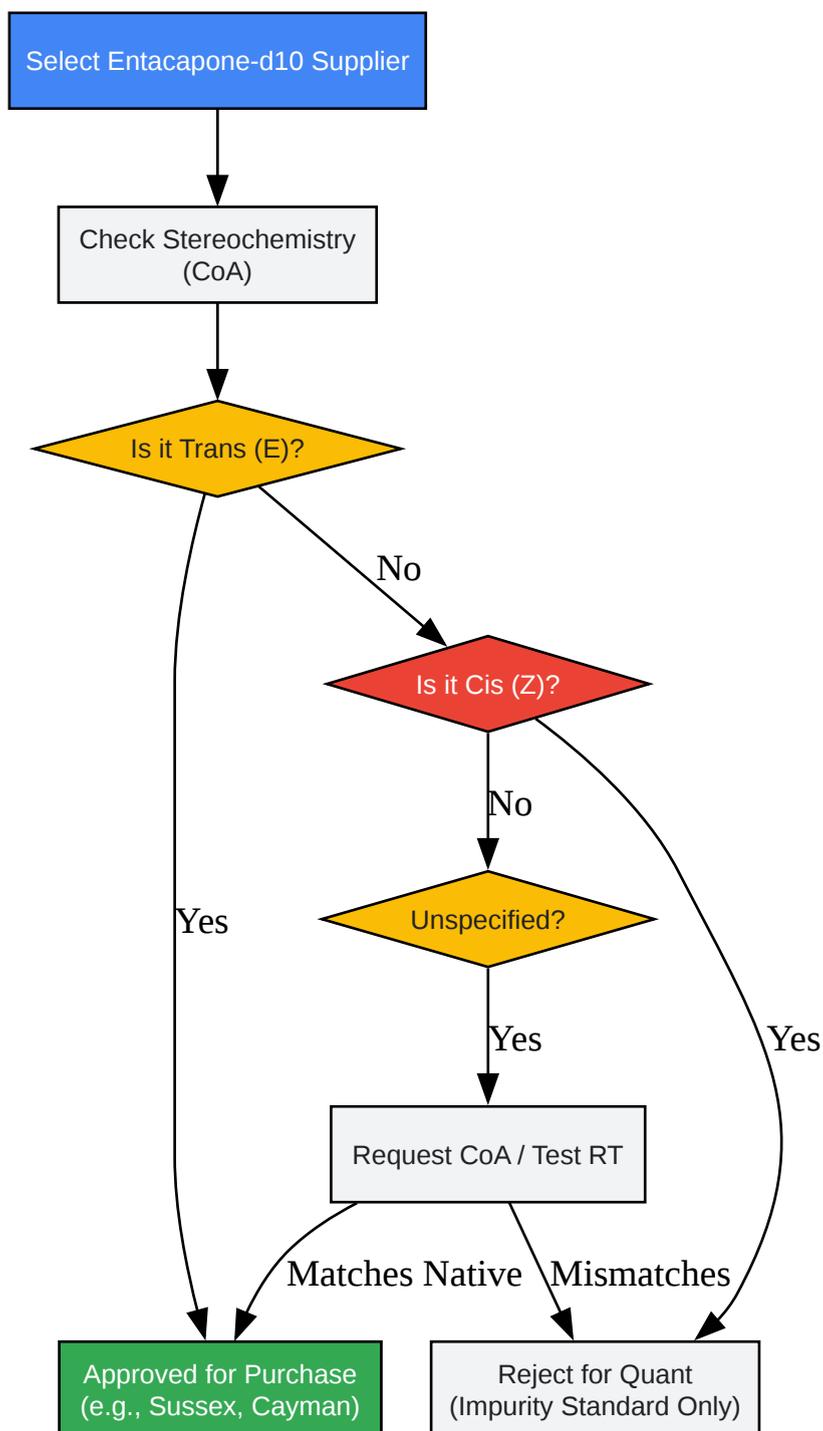
- Protocol Rule: Perform all extraction steps under yellow monochromatic light or low-light conditions.
- QC Check: Periodically inject a "System Suitability" mix containing both E and Z isomers to ensure they are chromatographically resolved.

Scrambling Check

Although the diethyl label is stable, confirm the absence of deuterium exchange:

- Infuse **Entacapone-d10** in Mobile Phase A/B (50:50) for 1 hour.
- Monitor the M+9 and M+10 abundances. Significant decrease in M+10 indicates instability.

Decision Logic for Supplier Selection



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Figure 2: Decision tree for sourcing the correct isomeric standard.

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- To cite this document: BenchChem. [Commercial Sources & Technical Application of Entacapone-d10]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10788368#commercial-suppliers-of-entacapone-d10-for-research\]](https://www.benchchem.com/product/b10788368#commercial-suppliers-of-entacapone-d10-for-research)

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